

Application Notes & Protocols: Hydroxyoctyloxo-Stannane in Catalysis

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Compound of Interest

Compound Name: Stannane,hydroxyoctyloxo-

CAS No.: 13356-20-2

Cat. No.: B078472

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Executive Summary

Hydroxyoctyloxo-stannane, also known as Octylstannoic Acid, is a mono-organotin compound that serves as a highly effective and versatile Lewis acid catalyst. Its primary utility lies in accelerating polymerization and esterification reactions, which are fundamental to numerous industrial and research applications. The presence of a single octyl group provides a balance of solubility in organic media and catalytic activity, making it a preferred choice for synthesizing polyurethanes, polyesters, and silicones.^[1]

This guide provides an in-depth overview of hydroxyoctyloxo-stannane, detailing its catalytic mechanisms, recommended dosage for key applications, step-by-step experimental protocols, and critical safety procedures. The objective is to equip researchers and scientists with the necessary knowledge to optimize its use, ensure reproducible results, and maintain the highest standards of laboratory safety.

Physicochemical Properties & Specifications

Property	Value
Chemical Name	Stannane, hydroxyoctyloxo- / Octylstannoic Acid
CAS Number	15666-29-2
Molecular Formula	C ₈ H ₁₈ O ₂ Sn
Molecular Weight	296.92 g/mol
Appearance	White to off-white powder or solid
Primary Function	Lewis Acid Catalyst

Mechanism of Catalysis

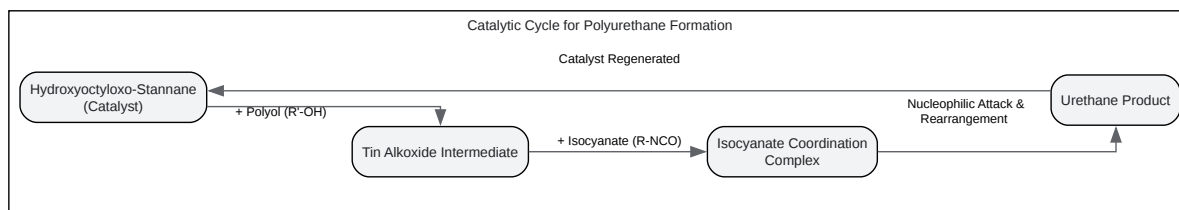
The catalytic efficacy of hydroxyoctyloxo-stannane stems from the Lewis acidic nature of the tin(IV) center. The tin atom can accept electrons from oxygen or nitrogen atoms in the reactants, thereby activating them for nucleophilic attack. This fundamental principle applies across its various applications, though the specific intermediates may differ.

Polyurethane (PU) Formation

In polyurethane synthesis, the catalyst accelerates the reaction between an isocyanate (R-NCO) and a polyol (R'-OH). While the precise mechanism can be complex, a widely accepted pathway involves the formation of an active tin-alkoxide intermediate.[\[2\]](#)[\[3\]](#)

- **Catalyst-Alcohol Interaction:** The organotin compound reacts with the polyol to form a tin alkoxide.
- **Isocyanate Coordination:** The tin alkoxide complex then coordinates with the isocyanate group. This coordination polarizes the N=C bond of the isocyanate, making the carbon atom more electrophilic.[\[4\]](#)
- **Nucleophilic Attack:** The coordinated alcohol's oxygen atom performs a nucleophilic attack on the activated isocyanate carbon.
- **Urethane Formation & Catalyst Regeneration:** The urethane linkage is formed, and the catalyst is regenerated, ready to participate in another cycle.

This catalytic cycle significantly lowers the activation energy of the reaction, allowing for rapid curing at ambient or slightly elevated temperatures.[2]



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Catalytic cycle for polyurethane formation.

Esterification & Transesterification

For esterification reactions between a carboxylic acid (R-COOH) and an alcohol (R'-OH), monoalkyltin catalysts like hydroxyoctyloxo-stannane are highly effective.[1][5] The mechanism is centered on the Lewis acidity of the tin, which activates the carboxylic acid.[6]

Recent studies, supported by DFT calculations, suggest that under catalytic conditions, a mononuclear tin species is the active catalyst.[7][8] The rate-determining step is often the carbon-oxygen bond breaking of a tetrahedral intermediate formed during the reaction.[1] The amphoteric nature of the catalyst, combining Lewis acidity with Brønsted basicity from a tin-bound carboxylate, is crucial for its high activity.[6]

Applications & Recommended Dosage

The concentration of hydroxyoctyloxo-stannane is a critical parameter that must be optimized to balance reaction speed (cure time) with usable pot life. The recommendations below serve as a starting point for formulation development.

Polyurethane Systems (Coatings, Adhesives, Sealants, Elastomers)

Organotin compounds are powerful catalysts for the gelling reaction (isocyanate-polyol) in PU systems.[9][10] Hydroxyoctyloxo-stannane is particularly effective in both solvent-borne and waterborne systems, though its hydrolytic stability must be considered.[4]

Application	Catalyst Concentration (% by weight)	Key Considerations
2K PU Coatings	0.01 - 0.1%	Higher levels accelerate cure but reduce pot life. Lower levels are used for longer working times.
PU Adhesives & Sealants	0.05 - 0.2%	Dosage is tuned to achieve desired open time and final bond strength.
PU Elastomers	0.02 - 0.5%	Concentration affects demolding time and the development of physical properties.
PU Foams	0.1 - 0.3%	Often used with an amine co-catalyst to balance the gelling and blowing reactions.[9]

Esterification and Transesterification

Hydroxyoctyloxo-stannane is an efficient catalyst for producing esters, polyesters, and plasticizers, particularly at elevated temperatures.[11] It is valued for minimizing side reactions compared to strong acid catalysts.[11]

Reaction Type	Catalyst Loading (mol%)	Typical Temperature (°C)	Notes
Direct Esterification	0.1 - 1.0 mol%	180 - 220°C	Effective for driving reactions to completion by removing water (e.g., via Dean-Stark apparatus).
Transesterification	0.2 - 2.0 mol%	150 - 200°C	Used in the synthesis of specialty esters and in polyester production.

Experimental Protocols & Workflows

Protocol 1: Screening Catalyst Concentration in a 2K Polyurethane Coating

Objective: To determine the optimal catalyst concentration for a desired balance of pot life and cure time.

- **Preparation:** Prepare a masterbatch of the polyol component (Part A) containing all additives except the catalyst. Prepare the isocyanate component (Part B).
- **Aliquotting:** Dispense equal amounts of the polyol masterbatch into several mixing cups.
- **Catalyst Addition:** Create a stock solution of hydroxyoctyloxo-stannane in a compatible, dry solvent (e.g., xylene or MEK). Add varying amounts of the catalyst solution to each polyol cup to achieve the desired final concentrations (e.g., 0.01%, 0.02%, 0.05%, 0.1%). Mix thoroughly.
- **Initiation:** Add the stoichiometric amount of the isocyanate (Part B) to each cup simultaneously. Start a stopwatch for each sample. Mix vigorously for 60 seconds.
- **Pot Life Measurement:** Monitor the viscosity of each mixture. Record the "pot life" as the time at which the viscosity doubles or the mixture is no longer easily workable.

- Film Application: Immediately after mixing, apply a uniform film of each formulation onto test panels using a drawdown bar.
- Cure Time Measurement: Periodically test the films for tack-free time (the point at which it no longer feels sticky to the touch) and through-cure (hardness development, often measured with a durometer or by thumb twist).
- Analysis: Plot pot life and cure time against catalyst concentration to identify the optimal level for the specific application.

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